

XRD pattern analysis of hexagonal vs rhombohedral BiI₃

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: 7787-64-6

Cat. No.: B147886

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XRD Pattern Analysis: Hexagonal vs. Rhombohedral

Executive Technical Summary

Bismuth Triiodide (

) is a layered semiconductor critical for room-temperature gamma-ray detectors and perovskite photovoltaics. While the Rhombohedral (

) phase is the thermodynamic ground state, a Hexagonal (

or similar) polymorph—often associated with stacking faults or high-pressure synthesis—can spontaneously form.

Distinguishing these phases is not merely academic; it dictates device performance. The rhombohedral phase exhibits an indirect bandgap (

), whereas the hexagonal polymorph (often induced by stacking disorder) shifts the material toward a direct bandgap and lower resistivity, potentially increasing leakage currents in detector applications.

Crystallographic Causality

To interpret the XRD patterns, one must understand the structural origin of the diffraction peaks. Both phases share the same fundamental building block: an edge-sharing

octahedra layer. The difference lies entirely in the stacking sequence along the c-axis.

- Rhombohedral (

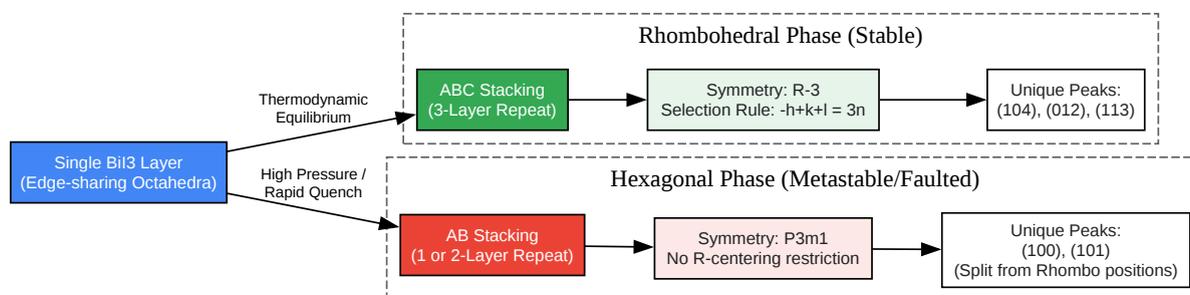
): Follows an ABC stacking sequence. The unit cell repeats every 3 layers.

- Hexagonal (

): Follows an AB (or AA) stacking sequence. The unit cell repeats every 1 or 2 layers.

This stacking difference breaks the symmetry selection rules, causing specific reflections to appear, disappear, or split in the diffractogram.

Structural Visualization (DOT Diagram)



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Figure 1: Structural divergence of

phases. The stacking sequence dictates the symmetry operations (Space Group) which in turn define the allowed XRD reflections.

Diagnostic XRD Analysis

The challenge in differentiating these phases is that the

basal plane reflections are identical in position for both phases because the interlayer spacing () is unchanged.

The Solution: You must look at the non-basal reflections, specifically the and families.

Comparative Peak Table (Cu K

,

)

Feature	Rhombohedral ()	Hexagonal () / Faulted	Diagnostic Note
(003) / (001)	(Sharp)	(Sharp)	Indistinguishable. Confirms layered structure only.[1]
(006) / (002)	(Sharp)	(Sharp)	Indistinguishable.
(012)		Absent / Shifted	Strong in Rhombohedral.[1] Disappears or shifts in Hexagonal.
(104)		Splits into	The is a signature of ABC stacking.
(300)		Weak / Broadened	High intensity in high-quality Rhombohedral single crystals.[1]
Peak Profile	Sharp, symmetric peaks.[1]	Asymmetric broadening (Warren-Averbach effect) on peaks.[1]	"Streaking" in 2D patterns; "Sawtooth" shape in 1D scans.[1]

“

Critical Insight: If your XRD pattern shows only

peaks (12.8°, 25.7°, 38.8°), you have a highly textured film (c-axis oriented), and you cannot distinguish the phase. You must perform a Rocking Curve (Omega scan) or a Grazing Incidence XRD (GIXRD) to catch the off-axis

or

peaks.

Experimental Protocol: Phase Validation Workflow

To rigorously confirm the phase and quantify stacking faults, follow this self-validating protocol.

Step-by-Step Methodology

- Standard

Scan (Coupled):

- Range:

to

.

- Purpose: Identify dominant phase and orientation.

- Checkpoint: If only

peaks are visible, the sample is textured. Proceed to Step 2.

- Grazing Incidence XRD (GIXRD) or Powderization:

- Action: If thin film, use GIXRD at

- . If bulk crystal, grind a small fragment to randomized powder.
- Target: Look for the

peak at

.
- Interpretation: Presence of

confirms Rhombohedral ordering.[2] Absence suggests Hexagonal/Turbostratic disorder.
- Williamson-Hall Analysis (Stacking Fault Quantification):
 - Plot

vs.

for

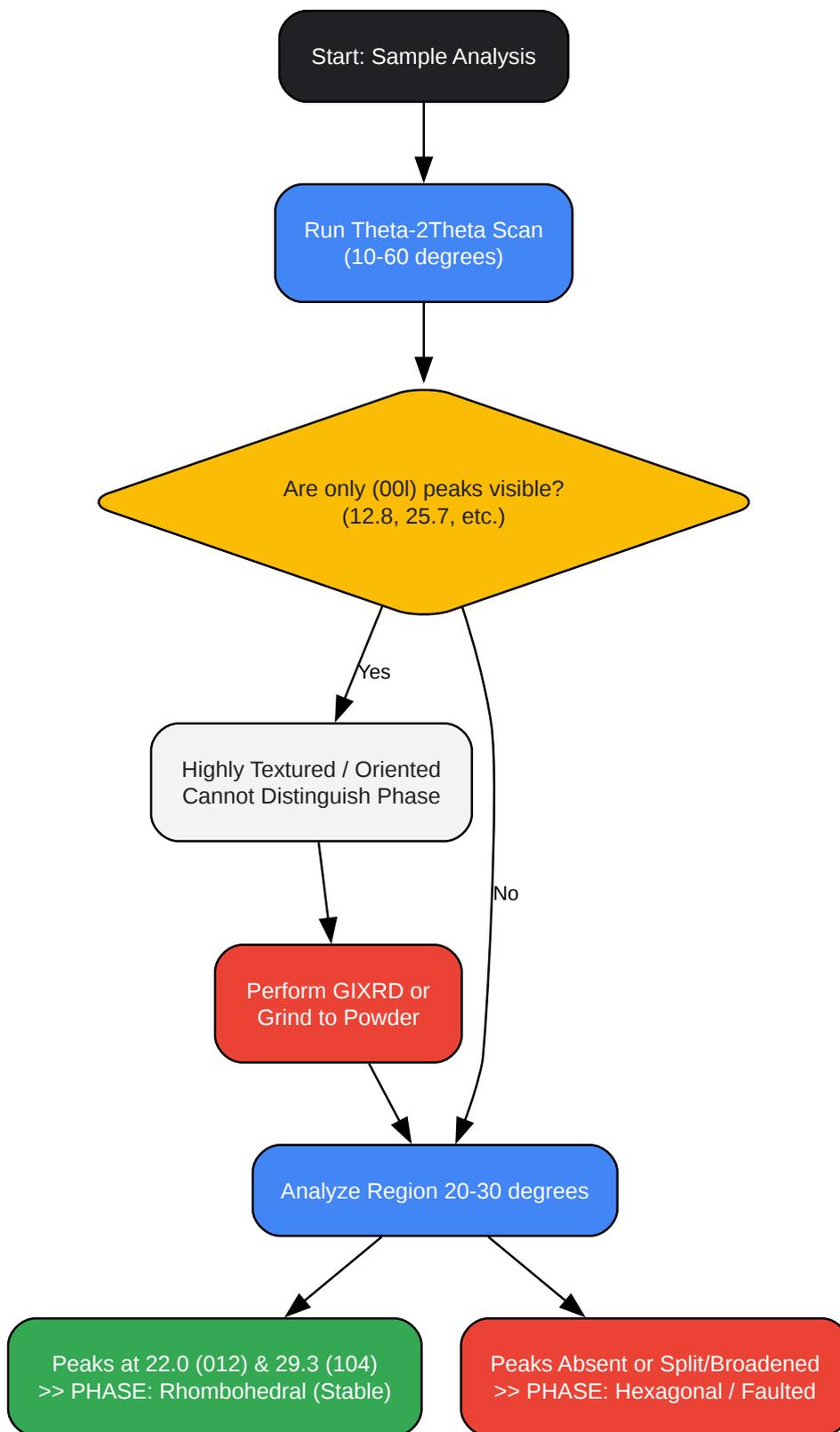
peaks vs.

peaks.
 - Rhombohedral: Both families lie on the same line (isotropic strain).
 - Faulted/Hexagonal:

peaks are narrow;

peaks are significantly broader and lie above the line.

Decision Logic (DOT Diagram)



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Figure 2: Operational workflow for distinguishing

polymorphs. The "Check" step is crucial to avoid false positives from preferred orientation.

Impact on Performance

Why does this distinction matter for drug development (detectors) or photovoltaics?

- **Resistivity:** The Hexagonal phase (often induced by pressure or strain) has a lower bandgap and can be more metallic. In X-ray detectors, this leads to high dark current, reducing the Signal-to-Noise Ratio (SNR).
- **Charge Transport:** Stacking faults (mixed Hex/Rhombo domains) act as scattering centers for excitons and charge carriers, reducing the (mobility-lifetime) product.
- **Stability:** The Hexagonal phase is metastable at ambient pressure. Over time, it may relax to Rhombohedral, causing mechanical delamination in thin films due to lattice reconfiguration.

References

- Podraza, N. J., et al. (2013). "Band gap and structure of single crystal : Resolving discrepancies in literature." *Journal of Applied Physics*. [Link](#)
- Devidas, T. R., et al. (2014). "Pressure-induced structural changes and insulator-metal transition in layered bismuth triiodide, ." *Journal of Physics: Condensed Matter*. [Link](#)
- Materials Project.
(mp-22849)." *The Materials Project*. [Link](#)
- Tiwari, D., et al. (2018). "Structural disorder and optical properties in solution-processed bismuth triiodide thin films." *Chemistry of Materials*. [Link](#)

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Sources

- [1. mp-22849: BiI3 \(trigonal, R-3, 148\) \[legacy.materialsproject.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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